

Application Notes and Protocols for Benazepril Dosing in Rodent Models of Hypertension

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the dosing and administration of **benazepril**, an angiotensin-converting enzyme (ACE) inhibitor, in common rodent models of hypertension. The included protocols and data are intended to facilitate the design and execution of preclinical studies evaluating the efficacy and mechanism of action of **benazepril** and related compounds.

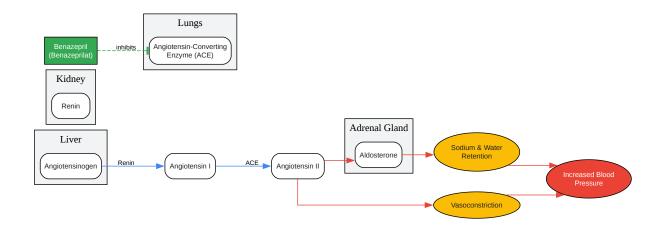
Mechanism of Action

Benazepril is a prodrug that is metabolized in the liver to its active form, **benazepril**at.[1][2][3] [4] **Benazepril**at inhibits the angiotensin-converting enzyme (ACE), a key component of the Renin-Angiotensin-Aldosterone System (RAAS).[1][2][5][6][7] ACE is responsible for the conversion of angiotensin I to the potent vasoconstrictor angiotensin II.[1][2][6][7] By inhibiting ACE, **benazepril**at decreases the production of angiotensin II, leading to vasodilation, reduced aldosterone secretion, and a subsequent decrease in blood pressure.[2][7]

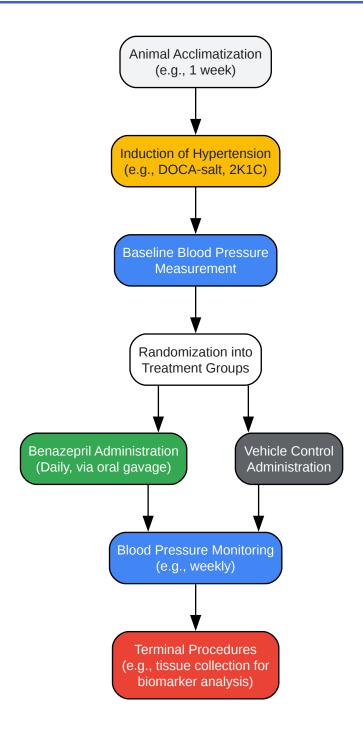
Signaling Pathway: The Renin-Angiotensin-Aldosterone System (RAAS)

The following diagram illustrates the RAAS and the point of intervention for benazepril.









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